

In-Depth Technical Guide: (S)-(-)-2-Acetoxypropionyl Chloride

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Compound of Interest

Compound Name: 2-Acetoxypropionyl chloride

Cat. No.: B1275879

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and experimental applications of **(S)-(-)-2-Acetoxypropionyl chloride** (CAS: 36394-75-9). The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this versatile chiral building block.

Chemical and Physical Properties

(S)-(-)-2-Acetoxypropionyl chloride is a colorless to light yellow liquid.^{[1][2]} It is a chiral acyl chloride widely used in organic synthesis, particularly for the introduction of a chiral acetoxypropionyl moiety.^{[3][4]} Key quantitative physical and chemical properties are summarized in Table 1.

Property	Value	References
Molecular Formula	C ₅ H ₇ ClO ₃	
Molecular Weight	150.56 g/mol	
Boiling Point	50 °C at 5 mmHg	[5] [6] [7]
Density	1.189 g/mL at 25 °C	[5] [6] [7]
Refractive Index (n _{20/D})	1.423	[5] [6] [7]
Optical Activity ([α] _{20/D})	-31° (c = 4 in chloroform)	[2] [5]
Flash Point	113 °C (235.4 °F) - closed cup	[5]

Safety and Hazard Information

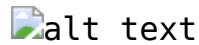
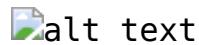
(S)-(-)-2-Acetoxypropionyl chloride is a hazardous chemical that requires careful handling. It is classified as corrosive, an acute oral toxicant, and a potential skin sensitizer.[\[5\]](#)[\[7\]](#) The Globally Harmonized System (GHS) classifications and associated precautionary statements are detailed below.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed. [5] [7]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage. [5] [7] [8]
Skin Sensitization		H317: May cause an allergic skin reaction. [5] [7]
Corrosive to Metals		H290: May be corrosive to metals. [8] [9] [10] [11]

Signal Word: Danger[\[5\]](#)[\[6\]](#)

GHS Pictograms:



Precautionary Statements

A summary of key precautionary statements is provided in Table 2.

Type	Code	Statement	References
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[5] [7]
P280		Wear protective gloves/protective clothing/eye protection/face protection.	[5] [7] [8]
Response	P301 + P330 + P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[7] [8] [9]
P303 + P361 + P353		IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[5] [8]
P304 + P340 + P310		IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.	[7] [8]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5] [8]
Storage	P405	Store locked up.	[8] [9]

Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [10][11]
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Exposure Controls and Personal Protection

Due to its corrosive and toxic nature, strict exposure controls and the use of appropriate personal protective equipment (PPE) are mandatory when handling **(S)-(-)-2-Acetoxypropionyl chloride**.

Control Parameter	Recommendation	References
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.	[12][13]
Eye/Face Protection	Wear chemical safety goggles and a face shield.	[5]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and protective clothing.	[5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A type ABEK (EN14387) respirator filter is recommended.	[5][12]

Handling, Storage, and Disposal

Proper handling, storage, and disposal procedures are critical to ensure safety and maintain the integrity of the reagent.

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors. It is moisture-sensitive and reacts with water.[1][2][12] Handle under an inert atmosphere (e.g., nitrogen or argon).[1][2]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Recommended storage temperature is 2-8°C.[2][4][6] Store locked up and away from incompatible materials such as oxidizing agents.[1][14]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not allow to enter drains.

Experimental Protocols

(S)-(-)-2-Acetoxypropionyl chloride is a key reagent for the chiral resolution of racemic alcohols and amines. It reacts with the enantiomeric mixture to form diastereomers, which can then be separated by techniques such as chromatography or crystallization. Below is a representative protocol for the derivatization of a chiral amine.

Protocol: Derivatization of a Racemic Amine with (S)-(-)-2-Acetoxypropionyl Chloride

This protocol is a general guideline based on the Schotten-Baumann reaction conditions for acyl chlorides and amines.

Materials:

- Racemic amine
- **(S)-(-)-2-Acetoxypropionyl chloride**
- Anhydrous dichloromethane (DCM)
- Triethylamine (TEA) or other suitable non-nucleophilic base
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

- Round-bottom flask, magnetic stirrer, dropping funnel, and other standard laboratory glassware
- Ice bath

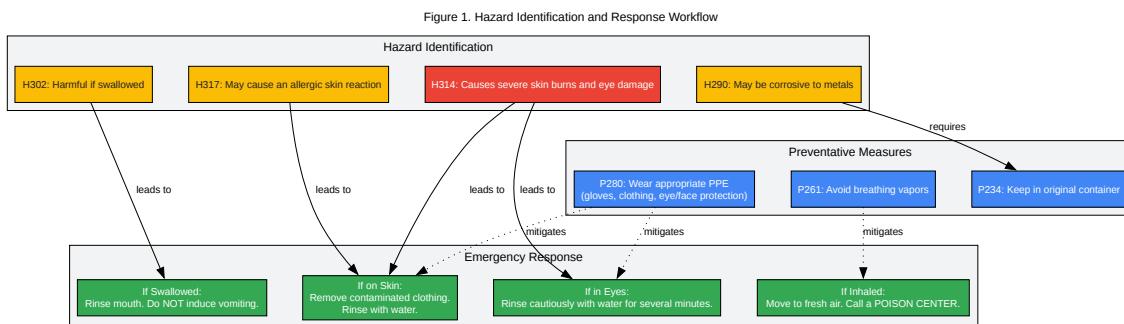
Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere, dissolve the racemic amine (1.0 equivalent) and triethylamine (1.2 equivalents) in anhydrous dichloromethane.
- Cool the stirred solution to 0°C using an ice bath.
- Slowly add a solution of (S)-(-)-**2-Acetoxypropionyl chloride** (1.1 equivalents) in anhydrous dichloromethane to the reaction mixture via a dropping funnel over a period of 15-30 minutes.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours, or until the reaction is complete as monitored by TLC or other appropriate analytical techniques.
- Quench the reaction by the slow addition of water.
- Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude diastereomeric amides.
- The resulting diastereomers can then be separated by column chromatography on silica gel or by fractional crystallization.

Visualizations

Hazard Identification and Response

The following diagram illustrates the logical flow from hazard identification to the appropriate response actions when working with (S)-(-)-**2-Acetoxypropionyl chloride**.



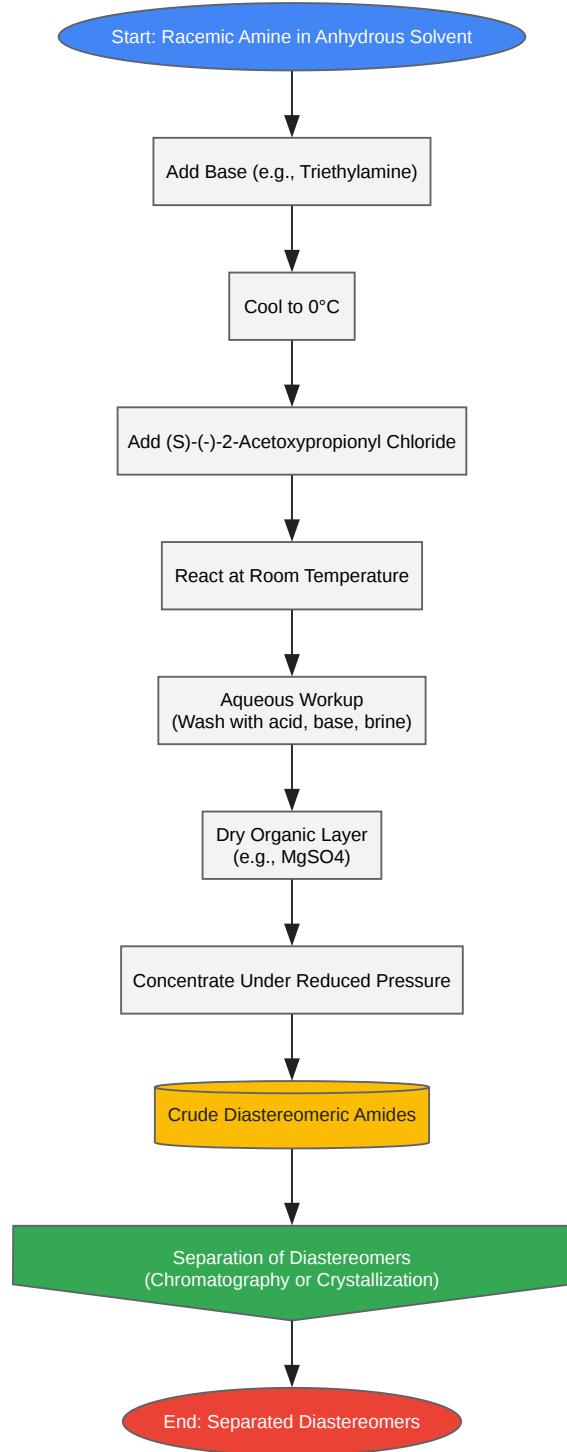
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Caption: Hazard Identification and Response Workflow for **2-Acetoxypropionyl chloride**.

Experimental Workflow for Chiral Derivatization

The diagram below outlines the typical experimental workflow for the derivatization of a racemic amine with **(S)-(-)-2-Acetoxypropionyl chloride** for the purpose of chiral resolution.

Figure 2. Experimental Workflow for Chiral Derivatization

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Caption: Experimental Workflow for Chiral Derivatization of a Racemic Amine.

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